

4-Nitrophthalonitrile CAS number 31643-49-9 characterization

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Compound of Interest

Compound Name: 4-Nitrophthalonitrile

Cat. No.: B195368

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An In-depth Technical Guide to **4-Nitrophthalonitrile** (CAS: 31643-49-9)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nitrophthalonitrile, with the CAS registry number 31643-49-9, is an organic compound featuring a phthalonitrile core substituted with a nitro group.[1] Systematically named 4-nitrobenzene-1,2-dicarbonitrile, this compound serves as a crucial intermediate in the synthesis of a variety of functional materials.[2] Its applications are prominent in the preparation of dyes, pigments, and especially phthalocyanines, which are materials of interest for their unique electronic and photophysical properties.[1][3][4] **4-Nitrophthalonitrile** is also utilized as an intermediate for pesticides and pharmaceuticals.[5][6] This guide provides a comprehensive overview of its physicochemical properties, characterization data, experimental protocols, and safety information.

Physicochemical Properties

4-Nitrophthalonitrile is typically a crystalline solid, appearing as a white to light yellow or tan powder.[7][8][9] It has low solubility in water but is soluble in organic solvents such as acetone and dimethyl sulfoxide (DMSO).[1]

Property	Value	Reference
CAS Number	31643-49-9	[7][10]
Molecular Formula	C ₈ H ₃ N ₃ O ₂	[2][10][11]
Molecular Weight	173.13 g/mol	[2][7][10]
Appearance	Light yellow, light greenish or light grey powder, crystals or chunks	[3][7]
Melting Point	141 - 145 °C	[3][7][8]
Synonyms	4-nitrobenzene-1,2-dicarbonitrile, 1,2-Dicyano-4-nitrobenzene	[2][8]
InChI Key	NTZMSBAAHBICLE-UHFFFAOYSA-N	[7]
SMILES	<chem>C(#N)C1=C(C#N)C=CC(N(=O)=O)=C1</chem>	[1]

Spectroscopic and Crystallographic Data

Spectroscopic and crystallographic data are fundamental for the structural elucidation and confirmation of **4-Nitrophthalonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following data was recorded in DMSO-d₆.[\[11\]](#)

Table 1: ¹H NMR Data

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
9.04	d	2.1	1H	H-Ar
8.68	dd	8.4, 2.1	1H	H-Ar
8.44	d	8.7	1H	H-Ar

Table 2: ^{13}C NMR Data

Chemical Shift (δ , ppm)
149.70
135.27
128.81
128.53
120.22
116.60
114.86
114.55

Infrared (IR) Spectroscopy

Table 3: Key IR Absorption Bands (KBr Pellet)

Wavenumber (cm ⁻¹)	Assignment	Reference
3090	Aromatic C-H stretch	[11]
2241 - 2245	C≡N (nitrile) stretch	[2][11]
1610, 1587	Aromatic C=C stretch	[2]
1534 - 1538	Asymmetric NO ₂ stretch	[2][11]
1351 - 1356	Symmetric NO ₂ stretch	[2][11]
852 - 855	C-N stretch	[2][11]

Crystallographic Data

Single-crystal X-ray diffraction provides definitive structural information.

Table 4: Crystal Data and Structure Refinement

Parameter	Value	Reference
Crystal System	Orthorhombic	[2]
Space Group	Pbca	[12]
a (Å)	12.8642 (3)	[2]
b (Å)	9.2013 (2)	[2]
c (Å)	13.2578 (3)	[2]
Volume (Å ³)	1569.29 (6)	[2]
Z	8	[2]
Temperature (K)	100	[2]

Experimental Protocols

Synthesis of 4-Nitrophthalonitrile

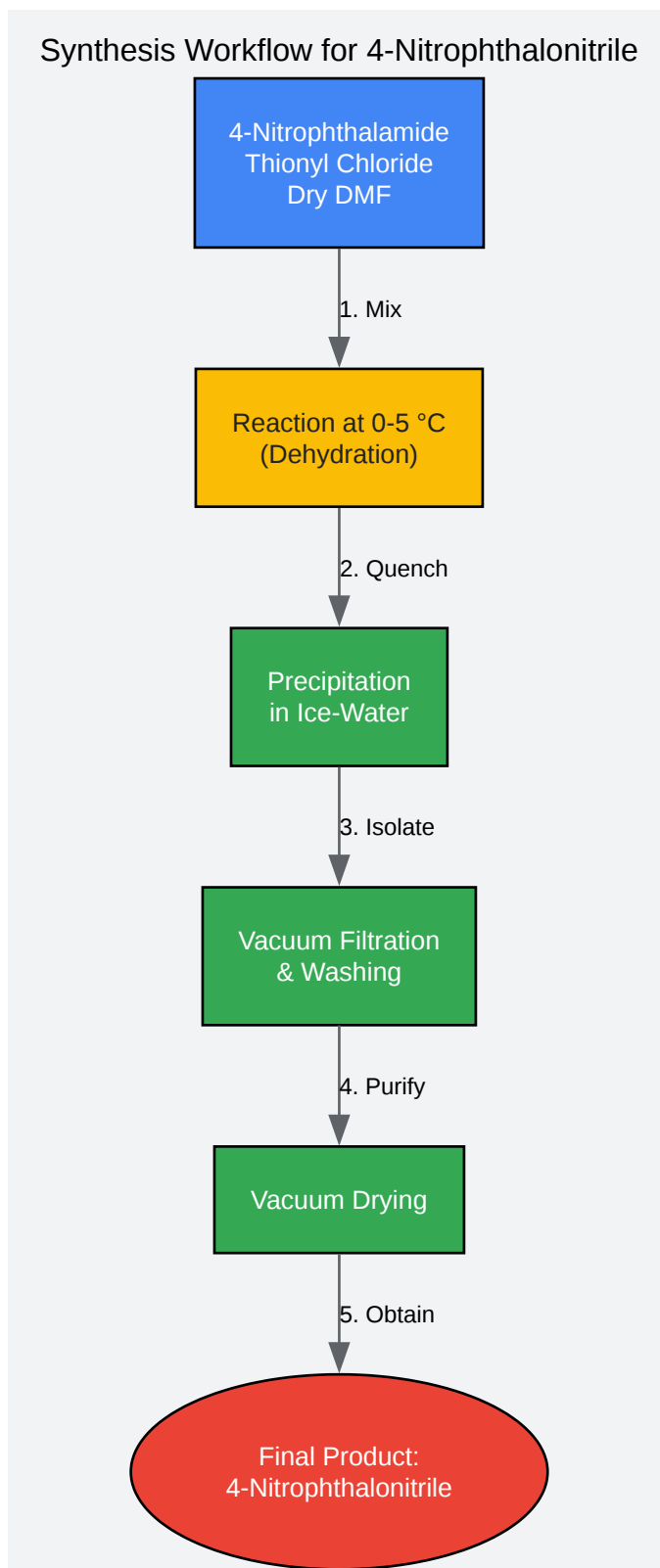
A common laboratory synthesis involves the dehydration of 4-nitrophthalamide.[2][3]

Materials:

- 4-nitrophthalamide
- Thionyl chloride (SOCl_2)
- Dry N,N-dimethylformamide (DMF)
- Ice-water bath
- Nitrogen gas supply

Procedure:

- In a three-necked flask equipped with a stirrer and a nitrogen inlet, cool 70 mL of dry DMF to 0 °C using an ice-water bath under a stream of nitrogen.[3]
- Slowly add 7.3 mL of thionyl chloride to the cooled DMF, ensuring the internal temperature does not exceed 5 °C.[3]
- Once the addition is complete, cease the nitrogen flow and protect the flask with a calcium chloride drying tube. The solution should appear yellow.[3]
- Gradually add 10 g (0.048 mol) of 4-nitrophthalamide to the reaction mixture, maintaining the internal temperature below 5 °C.[3]
- Stir the mixture in the ice bath for 1 hour, then continue stirring at room temperature for an additional 2 hours.[3]
- Pour the resulting yellow solution over 500 g of ice-water with vigorous stirring to precipitate the product.[2][3]
- Collect the precipitate by vacuum filtration and wash it successively with cold water, a 5% sodium bicarbonate solution, and finally with water again.[3]
- Dry the product in a vacuum oven at 110-120 °C to yield **4-Nitrophthalonitrile**.[3]



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Caption: Synthesis workflow from reagents to final product.

Characterization Protocols

Infrared (IR) Spectroscopy:

- Prepare a KBr pellet by mixing a small amount of the dried **4-Nitrophthalonitrile** sample with dry potassium bromide powder.
- Press the mixture into a thin, transparent disk using a hydraulic press.
- Acquire the IR spectrum using an FTIR spectrometer over a standard range (e.g., 4000-400 cm^{-1}).
- Identify characteristic peaks, such as the strong nitrile ($\text{C}\equiv\text{N}$) stretch around 2241-2245 cm^{-1} and the nitro (NO_2) stretches at approximately 1535 cm^{-1} and 1355 cm^{-1} .[\[2\]](#)[\[11\]](#)

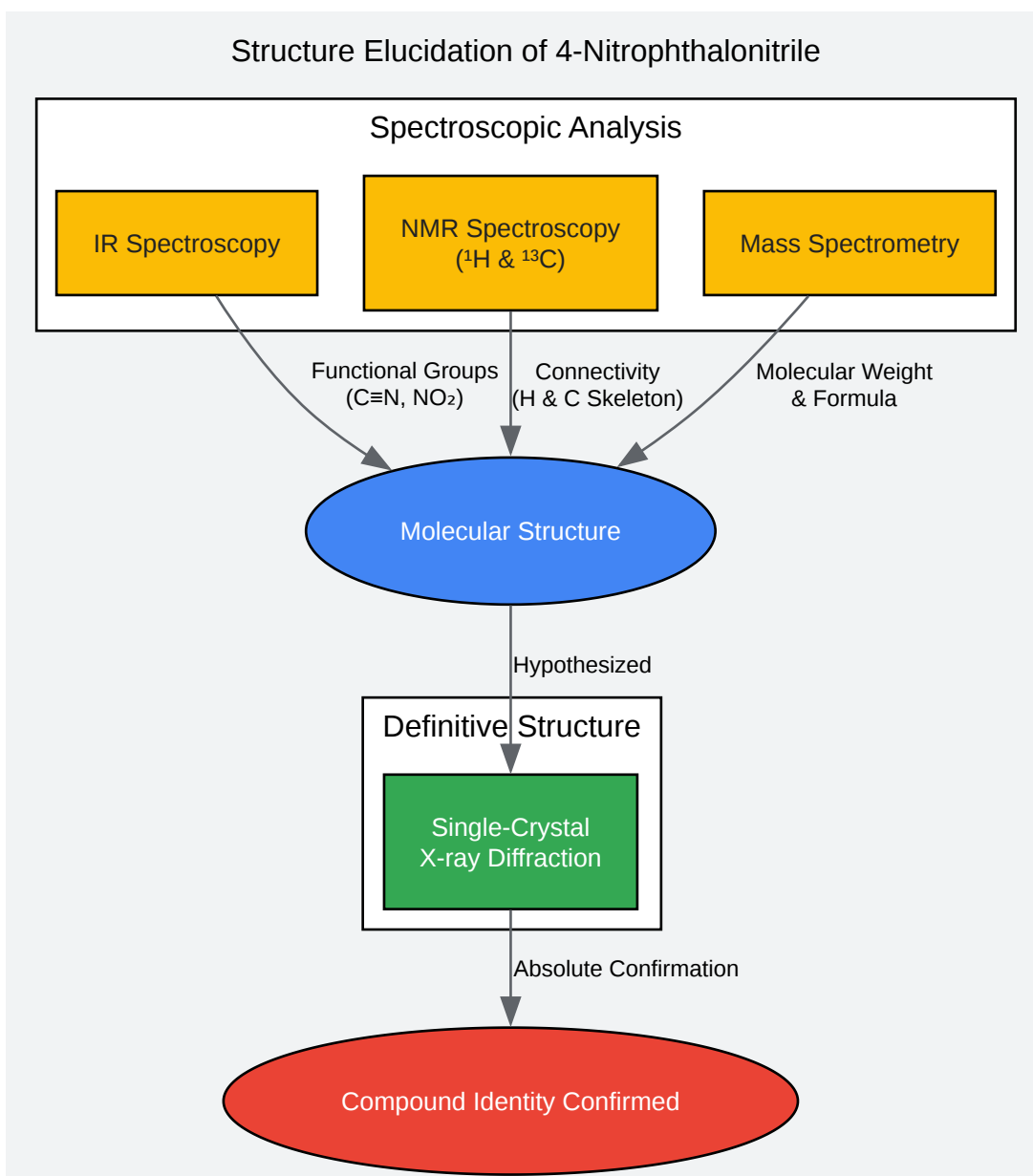
Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Dissolve a small sample of **4-Nitrophthalonitrile** in a suitable deuterated solvent, such as DMSO-d_6 .[\[11\]](#)
- Transfer the solution to an NMR tube.
- Acquire ^1H and ^{13}C NMR spectra on a high-resolution NMR spectrometer (e.g., 300 MHz or higher).[\[11\]](#)
- Process the data to identify chemical shifts, coupling constants, and integrations to confirm the aromatic substitution pattern.

Single-Crystal X-ray Diffraction:

- Grow single crystals suitable for X-ray analysis. This can be achieved by slow evaporation of a saturated solution of **4-Nitrophthalonitrile** in a solvent like methanol.[\[2\]](#)
- Mount a suitable crystal on a goniometer head of a single-crystal X-ray diffractometer.
- Collect diffraction data, typically at a low temperature (e.g., 100 K) to minimize thermal vibrations.[\[2\]](#)

- Solve and refine the crystal structure using appropriate software (e.g., SHELXS, SHELXL) to determine bond lengths, angles, and crystal packing.[12]



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Caption: Relationship of analytical methods for structure elucidation.

Safety and Handling

4-Nitrophthalonitrile is a hazardous substance and requires careful handling in a laboratory setting.[10]

Table 5: Hazard and Precautionary Information

Category	Code	Description	Reference
Hazard Statements	H302	Harmful if swallowed.	[10]
	H315	Causes skin irritation.	[10]
	H319	Causes serious eye irritation.	[10]
	H335	May cause respiratory irritation.	[10]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[10][13]
	P270	Do not eat, drink or smoke when using this product.	[8][13]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[13]
	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[8]
	P302+P352	IF ON SKIN: Wash with plenty of water.	[8]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[10][13]

Handling Recommendations:

- Handle in a well-ventilated place, preferably a fume hood.[10][13]
- Use personal protective equipment (PPE), including gloves, safety glasses or goggles, and a lab coat.
- Avoid formation of dust and aerosols.[10][13]
- Wash hands thoroughly after handling.[14]
- Store in a tightly closed container in a dry, cool place.[5]

Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[10][14]

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